

Application Note & Protocol: Storage and Handling of Methotrexate Gamma-Methyl Ester

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Compound of Interest

Compound Name: *Methotrexate gamma-methyl ester*

Cat. No.: *B12319580*

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Abstract

This document provides detailed protocols and guidelines for the safe storage and handling of **Methotrexate Gamma-Methyl Ester** (CAS 67022-39-3), a derivative and known impurity of the cytotoxic and antifolate drug, Methotrexate.^{[1][2][3]} Due to the potent and hazardous nature of the parent compound, this ester must be handled with stringent safety precautions to ensure the integrity of the material and, most importantly, the safety of laboratory personnel. These guidelines are intended for researchers, scientists, and drug development professionals working with this compound in a laboratory setting.

Compound Properties and Identification

Methotrexate Gamma-Methyl Ester, also known as Methotrexate 5-methyl ester or γ -EMTX, is a crucial reference standard in pharmaceutical quality control and research.^{[2][4]} Its key properties are summarized below.

Property	Value	Source(s)
CAS Number	67022-39-3	[1][4][5]
Molecular Formula	C ₂₁ H ₂₄ N ₈ O ₅	[4][5]
Molecular Weight	468.47 g/mol	[2][4][5]
Appearance	Light Yellow to Orange Solid	[6]
Synonyms	Methotrexate 5-methyl ester, γ- EMTX, EP Methotrexate Impurity H	[2][4]

Safety and Hazard Management

CRITICAL: Methotrexate and its derivatives are classified as cytotoxic and hazardous.[7][8] All handling procedures must be performed with the assumption that **Methotrexate Gamma-Methyl Ester** carries similar risks, including potential teratogenic and mutagenic effects.[9]

Engineering Controls

To minimize the risk of inhalation of aerosolized particles, all work involving the handling of solid **Methotrexate Gamma-Methyl Ester** or its solutions must be conducted within a certified chemical fume hood or a Class II Biological Safety Cabinet.[10][11] The work surface should be covered with a disposable, plastic-backed absorbent pad to contain any potential spills.[10]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent dermal, ocular, and respiratory exposure.[8][12]

- **Gloves:** Two pairs of chemotherapy-rated nitrile or PVC gloves should be worn at all times.[7][10] The outer glove should be removed and disposed of as hazardous waste immediately after handling the compound.
- **Gown:** A disposable, low-permeability gown with a closed front and tight-fitting cuffs is required.[10][12]

- Eye Protection: ANSI-rated safety glasses with side shields or chemical splash goggles must be worn.[11]
- Respiratory Protection: If there is a risk of generating dust or aerosols outside of a certified engineering control, a properly fitted N95 or higher-rated respirator is necessary.[10]

Spill and Exposure Procedures

Immediate action is required in the event of a spill or personnel contamination.[7]

- Spill: Evacuate the immediate area and restrict access. For small spills (<5 mL or 5 g), gently cover the spill with damp absorbent material to prevent dust generation and clean the area thoroughly with a detergent solution followed by water.[10][11] All cleanup materials must be disposed of as cytotoxic waste.[13]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.[10]
- Eye Contact: Immediately flush the eye(s) with copious amounts of water or an isotonic eyewash solution for at least 15 minutes.[10]
- Action: In all cases of exposure, seek immediate medical attention and consult the material's Safety Data Sheet (SDS).

Storage Protocols

Proper storage is essential to maintain the chemical stability and integrity of **Methotrexate Gamma-Methyl Ester**. The parent compound, Methotrexate, is known to be sensitive to light.[14][15] Therefore, protection from light is a critical precaution for this derivative.

Storage of Solid Compound

Condition	Temperature	Duration	Notes	Source(s)
Long-Term	2°C to 8°C	≥ 4 years	Store in a tightly sealed, desiccated container, protected from light.	[16]
Short-Term	Room Temperature (15-25°C)	Weeks	Permitted for shipping and brief periods; protect from light and moisture.	[15][17]

Storage of Stock Solutions

Frequent freeze-thaw cycles should be avoided. It is highly recommended to aliquot stock solutions into single-use volumes.

Solvent	Temperature	Duration	Notes
DMSO	-20°C	Up to 1 month	Store in tightly sealed, amber glass or opaque polypropylene vials.
DMSO	-80°C	Up to 6 months	Preferred condition for long-term storage to maximize stability.

Reconstitution and Handling Workflow

Rationale for Solvent Selection

For research applications requiring high-concentration stock solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent. It offers good solubility for Methotrexate and its derivatives and is less likely to cause hydrolysis of the ester group compared to aqueous

buffers.^{[16][18][19]} While the parent compound is soluble in basic aqueous solutions, preparing an organic stock allows for easier serial dilution into aqueous experimental media.

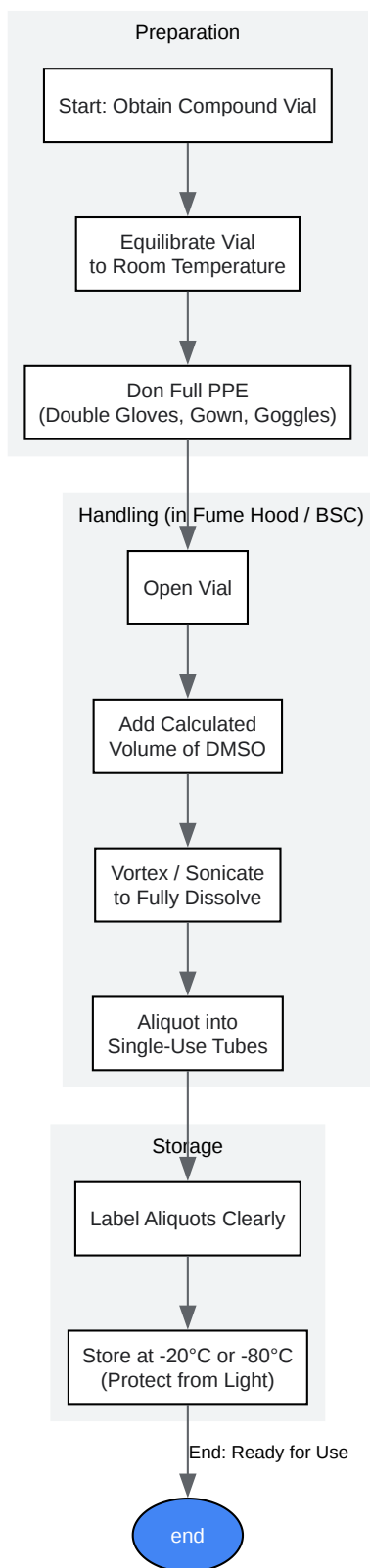
Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a stock solution from the solid compound.

- **Preparation:** Before use, allow the vial of solid **Methotrexate Gamma-Methyl Ester** to equilibrate to room temperature for at least 20 minutes. This prevents water condensation on the hygroscopic solid upon opening.^[6]
- **Safety Setup:** Perform all subsequent steps in a certified chemical fume hood or biological safety cabinet.^[10] Don all required PPE as described in Section 2.2.
- **Calculation:** Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = [\text{Mass of Compound (g)}] / [\text{Molecular Weight (468.47 g/mol)}] / [\text{Desired Concentration (0.010 mol/L)}]$
 - Example: For 5 mg of compound: $(0.005 \text{ g} / 468.47 \text{ g/mol}) / 0.010 \text{ mol/L} = 0.001067 \text{ L}$ or 1067 μL .
- **Reconstitution:** Carefully add the calculated volume of anhydrous, high-purity DMSO to the vial containing the solid compound.
- **Dissolution:** Cap the vial tightly and vortex thoroughly. If necessary, use a brief (5-10 minute) sonication in a water bath to ensure the compound is fully dissolved. Visually inspect the solution against a light source to confirm there are no visible particulates.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, immediately dispense the stock solution into smaller, single-use aliquots in light-protecting (amber or opaque) microcentrifuge tubes.
- **Labeling:** Clearly and securely label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.

- Storage: Immediately transfer the labeled aliquots to the appropriate storage temperature as outlined in Section 3.2 (-20°C for short-term or -80°C for long-term).

Workflow Diagram: Safe Reconstitution



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Caption: Workflow for the safe reconstitution of **Methotrexate Gamma-Methyl Ester**.

Waste Disposal

All materials that have come into contact with **Methotrexate Gamma-Methyl Ester** must be treated as hazardous cytotoxic waste.[\[13\]](#)

- Solid Waste: Contaminated PPE (gloves, gowns), absorbent pads, and empty vials must be segregated into clearly labeled, leak-proof hazardous waste bags or containers.[\[11\]](#)
- Sharps: Needles and syringes must be disposed of directly into an approved, puncture-proof sharps container designated for cytotoxic waste.[\[13\]](#)
- Liquid Waste: Unused stock solutions or experimental media containing the compound should be collected in a sealed, labeled hazardous waste container. Do not dispose of down the drain.[\[15\]](#)
- Final Disposal: All cytotoxic waste must be disposed of through a licensed hazardous waste management service, typically via high-temperature incineration ($\geq 1000^{\circ}\text{C}$).[\[11\]](#)[\[13\]](#) Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.

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